

Spectroscopic Analysis of 6-Iodoquinolin-4-amine: A Technical Guide

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Compound of Interest

Compound Name: 6-Iodoquinolin-4-amine

CAS No.: 40107-08-2

Cat. No.: B1281325

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic properties of **6-Iodoquinolin-4-amine**, a quinoline derivative of interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental spectra for this specific compound, this guide leverages predictive models and comparative data from analogous structures to offer a comprehensive spectroscopic profile, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS). Detailed experimental protocols for acquiring such data are also provided to facilitate further research.

Predicted Spectroscopic Data

The following tables summarize the predicted and expected spectroscopic data for **6-Iodoquinolin-4-amine**. These values are derived from computational predictions and analysis of structurally related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Spectral Data for **6-Iodoquinolin-4-amine** (in DMSO- d_6 , 500 MHz)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	8.25	d	5.5
H-3	6.45	d	5.5
H-5	8.50	d	1.8
H-7	7.95	dd	8.8, 1.8
H-8	7.60	d	8.8
NH ₂	6.80	br s	-

Table 2: Predicted ^{13}C NMR Spectral Data for **6-Iodoquinolin-4-amine** (in DMSO- d_6 , 125 MHz)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-2	150.0
C-3	108.5
C-4	152.0
C-4a	149.5
C-5	128.0
C-6	92.0
C-7	138.0
C-8	124.0
C-8a	148.0

Fourier-Transform Infrared (FT-IR) Spectroscopy

Table 3: Expected FT-IR Absorption Bands for **6-Iodoquinolin-4-amine** (KBr Pellet)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450 - 3300	Medium-Strong, Sharp (doublet)	N-H stretching (asymmetric and symmetric) of primary amine
3100 - 3000	Medium-Weak	Aromatic C-H stretching
1650 - 1580	Strong	N-H bending (scissoring) of primary amine
1620 - 1450	Medium-Strong (multiple bands)	C=C and C=N stretching of the quinoline ring
1350 - 1250	Strong	Aromatic C-N stretching
~830	Strong	C-H out-of-plane bending (para-substituted-like pattern)
Below 600	Medium-Weak	C-I stretching

Mass Spectrometry (MS)

Table 4: Expected Mass Spectrometry Data for **6-Iodoquinolin-4-amine** (Electron Ionization - EI)

m/z Value	Interpretation
270	[M] ⁺ (Molecular Ion)
243	[M - HCN] ⁺
143	[M - I] ⁺
116	[M - I - HCN] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments. These protocols are generalized for quinoline derivatives and can be adapted for **6-Iodoquinolin-4-amine**.

NMR Spectroscopy

- Sample Preparation:
 - Accurately weigh 5-10 mg of **6-Iodoquinolin-4-amine** for ^1H NMR and 20-25 mg for ^{13}C NMR.
 - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , CDCl_3) in a clean, dry 5 mm NMR tube.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Cap the tube and gently invert several times to ensure complete dissolution and homogeneity.
- ^1H NMR Spectrum Acquisition:
 - The spectrum is typically acquired on a 400 or 500 MHz spectrometer.
 - A standard one-pulse sequence is used.
 - Key parameters to set include: spectral width (~12 ppm), acquisition time (~4 seconds), relaxation delay (1-2 seconds), and the number of scans (typically 16 to 64 for a sufficient signal-to-noise ratio).
- ^{13}C NMR Spectrum Acquisition:
 - The spectrum is acquired on the same spectrometer, operating at the corresponding frequency for ^{13}C (e.g., 100 or 125 MHz).
 - A proton-decoupled pulse sequence is commonly used to simplify the spectrum to singlets for each carbon.
 - Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer acquisition time are generally required.

FT-IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind 1-2 mg of dry **6-Iodoquinolin-4-amine** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle until a fine, homogenous powder is obtained.
 - Transfer the powder to a pellet press die.
 - Apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Spectrum Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Record the spectrum, typically in the range of 4000 to 400 cm^{-1} , with a resolution of 4 cm^{-1} .
 - A background spectrum of the empty sample compartment should be recorded prior to the sample analysis.

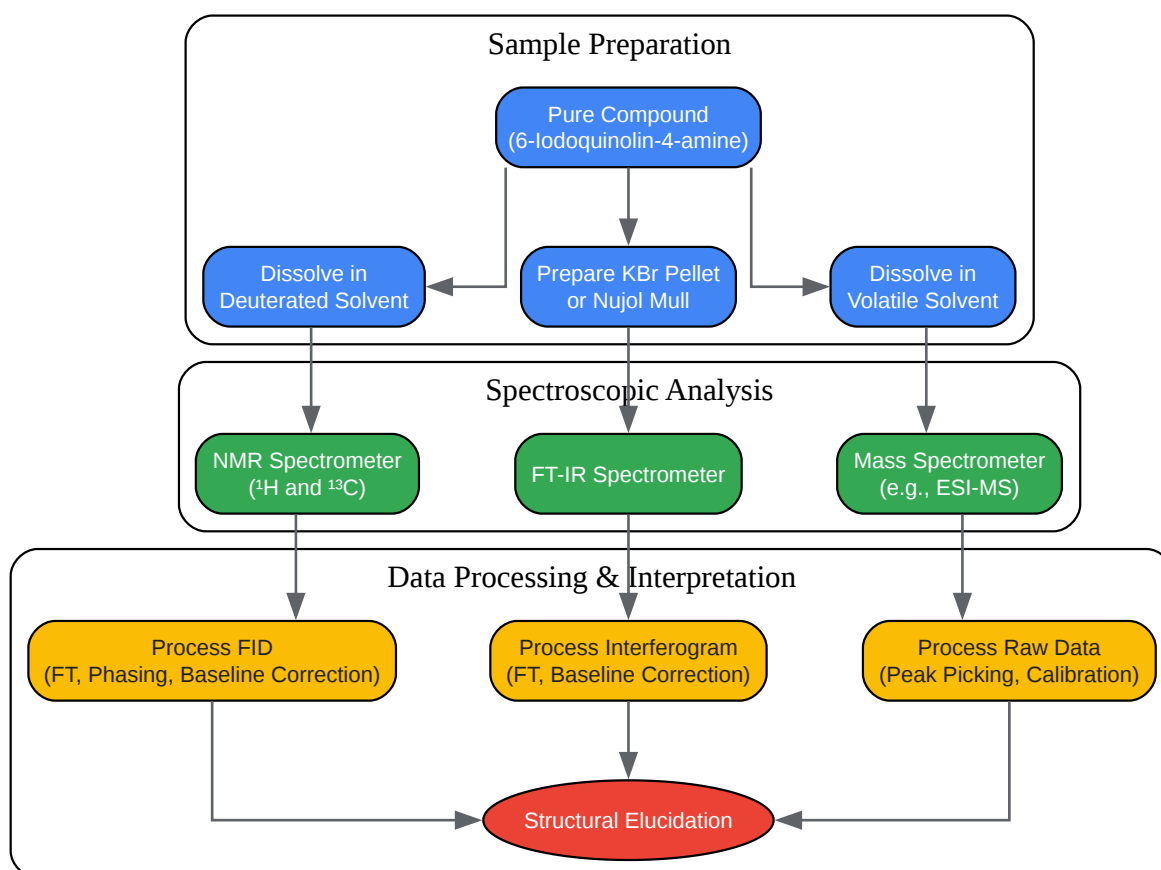
Mass Spectrometry (Electrospray Ionization - ESI)

- Sample Preparation:
 - Prepare a dilute solution of **6-Iodoquinolin-4-amine** (approximately 10-100 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile. The solvent should be of high purity (HPLC grade or better).
 - A small amount of a volatile acid (e.g., formic acid, 0.1% v/v) can be added to the solution to promote protonation and enhance the signal in positive ion mode.
- Spectrum Acquisition:
 - The analysis is performed on a mass spectrometer equipped with an electrospray ionization (ESI) source.

- The sample solution is introduced into the ESI source via a syringe pump or through an integrated liquid chromatography system at a flow rate of 5-20 $\mu\text{L}/\text{min}$.
- The mass spectrum is acquired in positive ion mode, scanning a mass-to-charge (m/z) range that includes the expected molecular weight of the compound (e.g., m/z 100-500).
- Key instrument parameters to optimize include the capillary voltage, cone voltage, and desolvation gas temperature and flow rate.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of an organic compound like **6-Iodoquinolin-4-amine**.



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Generalized workflow for spectroscopic analysis.

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